

Spectroscopic Profile of 2-Ethylterephthalonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylterephthalonitrile

CAS No.: 175278-32-7

Cat. No.: B062270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **2-Ethylterephthalonitrile**, a key intermediate in various chemical syntheses. Due to the limited availability of experimental data in public literature, this document presents predicted spectroscopic data based on computational models for Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, alongside an analysis of expected fragmentation patterns in Mass Spectrometry (MS). Detailed experimental protocols for acquiring such spectra are also provided for practical application in a laboratory setting.

Predicted Spectroscopic Data

The following tables summarize the predicted NMR and IR data for **2-Ethylterephthalonitrile**. These predictions are derived from established computational algorithms and provide a valuable reference for the identification and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.85	d	1H	Ar-H
7.78	dd	1H	Ar-H
7.65	s	1H	Ar-H
2.80	q	2H	-CH ₂ -CH ₃
1.25	t	3H	-CH ₂ -CH ₃

Predicted in CDCl₃ at 400 MHz.

¹³C NMR (Predicted)

Chemical Shift (ppm)	Assignment
149.5	C-CN
135.0	C-CN
133.0	Ar-CH
132.5	Ar-CH
130.0	Ar-CH
118.0	-CN
117.5	-CN
115.0	Ar-C
113.0	Ar-C
25.0	-CH ₂ -CH ₃
15.0	-CH ₂ -CH ₃

Predicted in CDCl₃ at 100 MHz.

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2230	Strong	C≡N stretch
~3050	Medium	Aromatic C-H stretch
~2970, ~2870	Medium	Aliphatic C-H stretch
~1600, ~1480	Medium-Weak	Aromatic C=C stretch
~1450	Medium	CH ₂ bend
~1380	Medium	CH ₃ bend
~850	Strong	1,2,4-trisubstituted benzene C-H bend (out-of-plane)

Mass Spectrometry (MS) - Electron Ionization (EI)

The mass spectrum of **2-Ethylterephthalonitrile** under electron ionization is expected to show a prominent molecular ion peak (M⁺) and characteristic fragmentation patterns.

Expected Fragmentation:

m/z	Ion	Comments
156	[C ₁₀ H ₈ N ₂] ⁺	Molecular Ion (M ⁺)
141	[M - CH ₃] ⁺	Loss of a methyl radical from the ethyl group
129	[M - C ₂ H ₃] ⁺	Loss of a vinyl radical
128	[M - C ₂ H ₄] ⁺	McLafferty rearrangement (loss of ethene)
102	[C ₇ H ₄ N] ⁺	Loss of HCN from the [M - C ₂ H ₃] ⁺ fragment

Experimental Protocols

The following are detailed methodologies for obtaining the spectroscopic data presented above. These protocols are intended as a general guide and may require optimization based on the specific instrumentation and sample characteristics.

NMR Spectroscopy

^1H and ^{13}C NMR Spectroscopy of **2-Ethylterephthalonitrile**

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Ethylterephthalonitrile** in 0.6-0.7 mL of deuterated chloroform (CDCl_3). Ensure the sample is fully dissolved.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Tune and shim the spectrometer to the sample.
 - Acquire a one-dimensional ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Use a relaxation delay of at least 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - A higher number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C (typically 1024 or more scans).
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-160 ppm).
 - A longer relaxation delay (e.g., 2-5 seconds) is recommended for accurate integration of quaternary carbons, although this is not typically necessary for qualitative analysis.

- **Data Processing:** Process the acquired Free Induction Decay (FID) using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak of CDCl_3 (δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C).

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) FT-IR Spectroscopy of **2-Ethylterephthalonitrile**

- **Sample Preparation:** Place a small amount of solid **2-Ethylterephthalonitrile** directly onto the ATR crystal. No further sample preparation is required for a solid sample.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory (e.g., a diamond ATR crystal).
- **Data Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to the sample using the ATR anvil to ensure good contact with the crystal.
 - Collect the sample spectrum over the desired range (e.g., $4000\text{--}400\text{ cm}^{-1}$).
 - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- **Data Processing:** The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

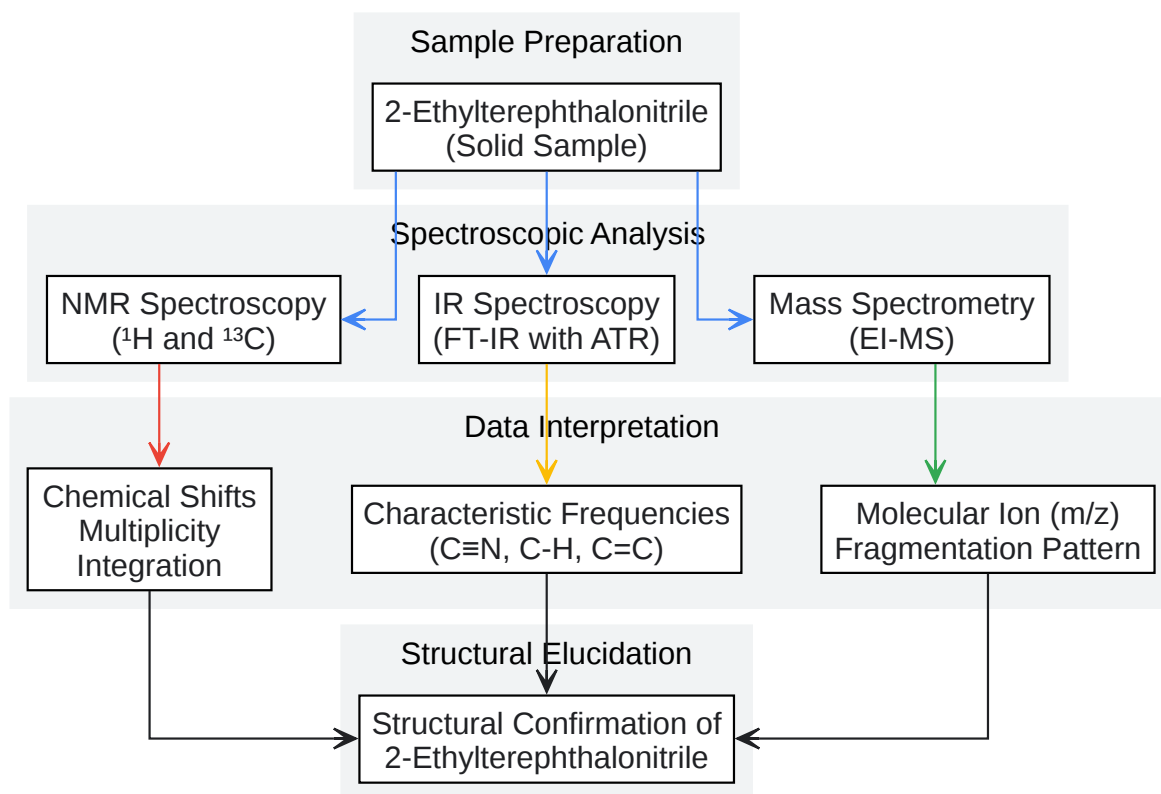
Electron Ionization (EI) Mass Spectrometry of **2-Ethylterephthalonitrile**

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- **Instrumentation:** Utilize a mass spectrometer with an electron ionization source.
- **Ionization:** Set the electron energy to 70 eV.

- Mass Analysis: Scan a mass range appropriate for the compound (e.g., m/z 40-200).
- Data Acquisition: Acquire the mass spectrum. If using GC-MS, the spectrum will be recorded as the compound elutes from the GC column.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to elucidate the structure.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **2-Ethylterephthalonitrile**.



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Caption: Workflow for the spectroscopic characterization of **2-Ethylterephthalonitrile**.

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